

Technical Monograph: 2-Oxocyclopentanecarbonyl Chloride

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Compound of Interest

Compound Name: 2-Oxocyclopentanecarbonyl chloride

CAS No.: 22158-77-6

Cat. No.: B1390168

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CAS: 22158-77-6 | Formula:

| Mol.[1][2][3] Weight: 146.57 g/mol [1][3]

Executive Summary & Structural Logic

2-Oxocyclopentanecarbonyl chloride is a highly reactive, bifunctional electrophile used primarily as a scaffold building block in pharmaceutical synthesis. Unlike simple cycloalkane acid chlorides, this molecule possesses a

-keto motif that introduces significant chemical instability and unique reactivity patterns.[4]

The structural tension between the acid chloride (C1) and the ketone (C2) creates two critical challenges for the researcher:

- Thermodynamic Instability: The

-keto arrangement makes the molecule prone to spontaneous decarboxylation if hydrolyzed to the acid, and susceptible to dimerization.

- Ambident Electrophilicity: Nucleophilic attack can occur at the acyl chloride carbonyl (hard electrophile) or, under specific conditions, involve the enol tautomer.

This guide provides a rigorous protocol for the synthesis, handling, and application of this compound, prioritizing in situ generation to mitigate degradation risks.

Structural Analysis & Reactivity Profile

The -Keto Instability Factor

The defining feature of CAS 22158-77-6 is the acidic proton at the C1 position (between the two carbonyls). This proton is highly acidic (

for the ester analog), leading to rapid keto-enol tautomerism.

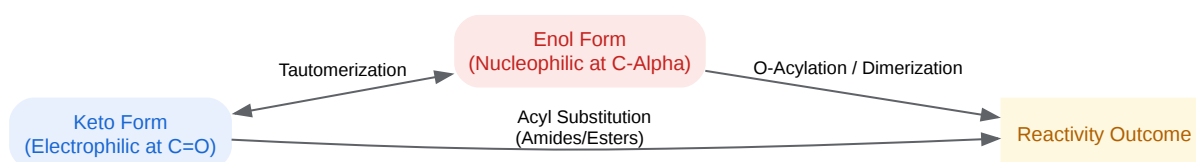
Critical Warning: Upon exposure to moisture, the chloride hydrolyzes to 2-oxocyclopentanecarboxylic acid. As a

-keto acid, this hydrolysis product is thermally unstable and will undergo decarboxylation to form cyclopentanone and

, destroying the scaffold.

Tautomeric Equilibrium & Reactivity

The molecule exists in equilibrium between its keto and enol forms. This dictates the outcome of nucleophilic substitutions.



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Figure 1: The keto-enol equilibrium dictates that base-catalyzed reactions must be carefully controlled to prevent self-condensation.

Synthesis Protocol: The "Gentle" Vilsmeier Approach

Standard Protocol Warning: Do not use Thionyl Chloride (

) at high temperatures. The generation of

and

combined with heat often triggers the decarboxylation of the

-keto acid precursor before chlorination is complete.

Recommended Method: Oxalyl Chloride with catalytic DMF (Vilsmeier-Haack conditions). This method operates at

to Room Temperature (RT), preserving the ring integrity.

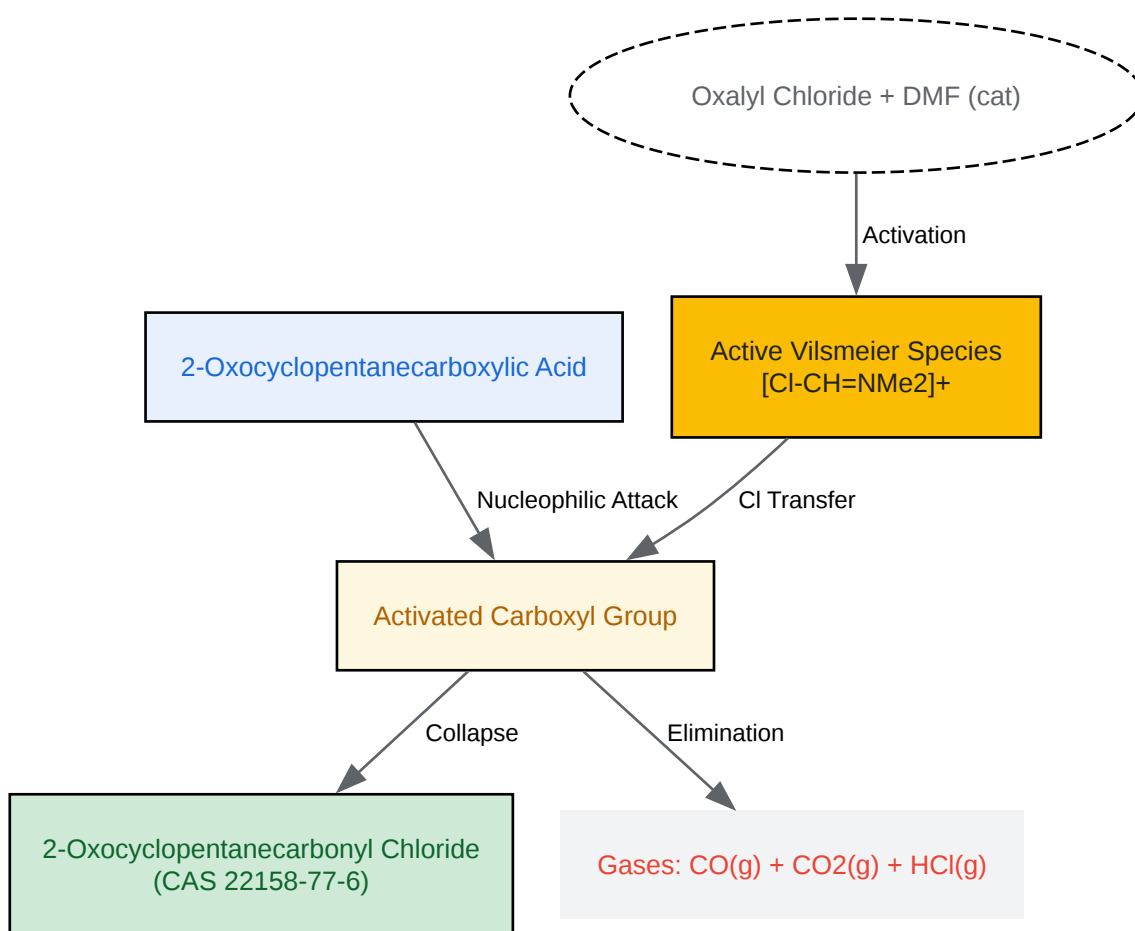
Reagents & Stoichiometry

Component	Equiv.	Role	Notes
2-Oxocyclopentanecarboxylic acid	1.0	Substrate	Dry thoroughly before use.
Oxalyl Chloride	1.2	Chlorinating Agent	Excess ensures conversion; forms gaseous byproducts (CO, CO ₂).
DMF (Dimethylformamide)	0.05	Catalyst	Forms the active Vilsmeier reagent (Chloroiminium ion).
Dichloromethane (DCM)	Solvent	Medium	Anhydrous; 0.2M - 0.5M concentration.

Step-by-Step Methodology

- Setup: Flame-dry a 2-neck round-bottom flask. Equip with a magnetic stir bar, an addition funnel, and an inert gas inlet (or).
- Solvation: Dissolve 2-oxocyclopentanecarboxylic acid (1.0 eq) in anhydrous DCM under inert atmosphere. Cool the solution to 0°C using an ice bath.
- Catalyst Addition: Add catalytic DMF (2-3 drops per gram of substrate).
- Chlorination: Add Oxalyl Chloride (1.2 eq) dropwise over 20 minutes.
 - Observation: Vigorous gas evolution () will occur. Ensure proper venting through a scrubber.
- Reaction: Allow the mixture to warm to Room Temperature (RT) and stir for 2–3 hours.
 - Endpoint Monitoring: Aliquot quenching with methanol followed by TLC (check for methyl ester formation) or direct IR monitoring (disappearance of broad -OH stretch, appearance of acyl chloride C=O at ~1790).
- Workup (Telescoping):
 - Do not perform aqueous workup. Water will revert the product to the unstable acid.
 - Remove solvent and excess oxalyl chloride under reduced pressure (rotary evaporator) at <30°C.
 - Redissolve the crude yellow oil immediately in the solvent required for the next step (e.g., THF, DCM).

Mechanistic Pathway (DOT Visualization)



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Figure 2: The DMF-catalyzed pathway avoids thermal stress, preventing decarboxylation.

Applications in Drug Design

This scaffold is valuable for introducing a constrained ring system with dual functionality.

Heterocycle Formation

The 1,3-dicarbonyl-like relationship (if considering the chloride as a carbonyl equivalent) allows for the synthesis of fused heterocycles.

- Reaction: Condensation with hydrazines or amidines.
- Product: Fused pyrazoles or pyrimidines.

- Relevance: These fused systems are common pharmacophores in kinase inhibitors and anti-inflammatory agents (e.g., Loxoprofen analogs).

Friedel-Crafts Acylation

The acid chloride can be used to acylate aromatics using Lewis acids (

-).
- Challenge: The ketone at C2 can complex with the Lewis acid, deactivating the reagent or causing rearrangement.
 - Solution: Use milder Lewis acids (
- or
-) or protect the ketone as a ketal prior to acid chloride formation (though ketals are acid-sensitive, requiring careful orchestration).

Safety & Handling Specifications

Hazard Class	Description	Mitigation
Corrosive	Causes severe skin burns and eye damage.	Wear nitrile gloves (double layer), goggles, and face shield.
Lachrymator	Irritating to respiratory tract.	Handle ONLY in a functioning fume hood.
Moisture Sensitive	Reacts violently with water to release HCl.	Store under Argon/Nitrogen. Use Schlenk lines.
Pressure Build-up	Decomposition releases	Do not store in sealed vessels for long periods without venting capability.

Storage Recommendation: If isolation is absolutely necessary, store at -20°C under Argon. However, immediate use (telescoping) is the industry standard for data integrity.

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